

Personal protective equipment for handling Piritrexim Isethionate

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Compound of Interest

Compound Name: Piritrexim Isethionate

Cat. No.: B1219465

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Essential Safety and Handling Guide for Piritrexim Isethionate

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Piritrexim Isethionate**, a synthetic antifolate agent. Adherence to these procedures is essential to minimize exposure risk and ensure a safe laboratory environment for researchers, scientists, and drug development professionals. **Piritrexim Isethionate** is an irritant, causing skin and serious eye irritation, and may cause respiratory irritation.

Personal Protective Equipment (PPE) Protocol

Appropriate PPE is the primary barrier against exposure to hazardous drugs like **Piritrexim Isethionate**. The required level of protection varies by the task being performed. All PPE should be designated for use with chemotherapy or other hazardous drugs.

Task	Gloves	Gown	Eye/Face Protection	Respiratory Protection
Handling Intact Vials / Packaging	Single pair of chemotherapy gloves	Not Required	Not Required	Not Required
Compounding (Powder or Liquid)	Double pair of chemotherapy gloves	Disposable, solid-front gown resistant to chemotherapy drugs	Safety goggles and face shield	Required if not handled in a containment unit (e.g., BSC). N95 respirator or higher.
Administration / In-vitro Application				

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